

(4-Fluorobenzyl)hydrazine dihydrochloride safety and handling

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Compound of Interest

Compound Name: (4-Fluorobenzyl)hydrazine
dihydrochloride

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An In-depth Technical Guide to the Safe Handling of **(4-Fluorobenzyl)hydrazine Dihydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Introduction

(4-Fluorobenzyl)hydrazine dihydrochloride is a substituted hydrazine derivative utilized in synthetic organic chemistry and drug discovery. The presence of the hydrazine moiety, a well-known structural alert, necessitates a comprehensive understanding of its potential hazards and dictates stringent handling protocols. This guide provides an in-depth analysis of the safety and handling requirements for this compound, grounded in established chemical safety principles. It is designed to empower researchers to work safely by understanding the causality behind each procedural recommendation, ensuring a self-validating system of laboratory practice.

Compound Identification and Properties

A foundational aspect of safe handling is the accurate identification and understanding of the substance's physical and chemical properties.

Table 1: Physicochemical Properties of **(4-Fluorobenzyl)hydrazine Dihydrochloride**

Property	Value	Source(s)
Chemical Name	(4-Fluorobenzyl)hydrazine dihydrochloride	[1]
Molecular Formula	C ₇ H ₁₁ Cl ₂ FN ₂	[1] [2]
Molecular Weight	213.08 g/mol	[3]
CAS Number	1059626-05-9; 51859-98-4	[4] [5] [6]
Appearance	Solid	[7]
Storage Conditions	Store in a cool, dry, well-ventilated place. Keep container tightly closed. Hygroscopic, store under inert gas.	[4] [8] [9]

Hazard Identification and Toxicological Profile

While comprehensive toxicological data for **(4-Fluorobenzyl)hydrazine dihydrochloride** is limited, the available Safety Data Sheets (SDS) and the known hazards of the hydrazine class of compounds provide a clear basis for a precautionary approach.[\[4\]](#) The primary hazards are associated with acute toxicity, irritation, and potential sensitization.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	GHS Pictogram	Source(s)
Acute Toxicity, Oral	Category 3 / 4	H301/H302: Toxic/Harmful if swallowed	GHS07 (Exclamation Mark)	[7] [9]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamation Mark)	[9] [10]
Serious Eye Damage/Irritation	Category 1 / 2A	H318/H319: Causes serious eye damage/irritation	GHS07 (Exclamation Mark)	[9] [10]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	[4] [9] [10]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	GHS07 (Exclamation Mark)	[11] [12]

Expert Analysis of Toxicological Risk:

The core toxicological concern stems from the hydrazine functional group. Hydrazine and many of its derivatives are known to be dangerously unstable, toxic, and carcinogenic.[\[13\]](#)[\[14\]](#) Although this specific dihydrochloride salt form offers greater stability, the inherent hazards of the parent moiety must be respected. Prolonged or repeated exposure may lead to allergic reactions in sensitive individuals.[\[4\]](#) It is critical to assume that the chemical, physical, and toxicological properties have not been fully investigated and to handle the compound with appropriate caution.[\[4\]](#)

Exposure Controls and Personal Protection

A multi-layered approach combining engineering controls and personal protective equipment (PPE) is mandatory to minimize exposure.

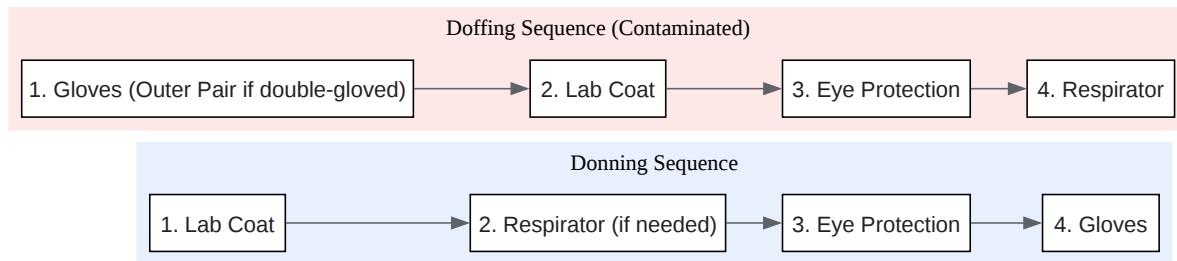
Engineering Controls

- Chemical Fume Hood: All manipulations of **(4-Fluorobenzyl)hydrazine dihydrochloride**, including weighing, transferring, and solution preparation, must be conducted in a properly functioning chemical fume hood to control the inhalation of dust or aerosols.[11][15]
- Ventilation: Ensure adequate general laboratory ventilation to keep airborne concentrations low.[8][15]
- Safety Stations: An eyewash station and a safety shower must be readily accessible in the immediate vicinity of the work area.[15][16]

Personal Protective Equipment (PPE)

The selection and proper use of PPE are the final barriers between the researcher and chemical exposure.

- Eye and Face Protection: Safety glasses with side-shields conforming to EN166 (EU) or ANSI Z87.1 (US) standards are required at a minimum.[4][13]
- Skin Protection:
 - Gloves: Use compatible, chemical-resistant gloves (e.g., nitrile or chloroprene for splash contact).[13][16] Gloves must be inspected for integrity before use and removed using the proper technique to avoid contaminating the skin.[4] Contaminated gloves must be disposed of as hazardous waste.[4]
 - Lab Coat: A flame-resistant lab coat should be worn.[13] For significant quantities or tasks with a higher splash risk, a chemical-resistant apron is also recommended.[13]
- Respiratory Protection: If engineering controls are insufficient or for nuisance exposures, a NIOSH (US) or CEN (EU) approved particulate respirator (e.g., N95/P95 or FFP2/P2) should be used.[4] For higher-level protection, cartridges appropriate for organic vapors and acid gases may be necessary.[4]



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Caption: PPE Donning and Doffing Workflow.

Safe Handling and Storage Protocols

Adherence to strict protocols is essential for mitigating the risks associated with **(4-Fluorobenzyl)hydrazine dihydrochloride**.

Handling

- Preparation: Before handling, review the SDS and ensure all necessary PPE and engineering controls are in place.[13]
- Work Area: Designate a specific area within the fume hood for handling this compound.
- Dispensing: Avoid generating dust when weighing or transferring the solid.[4][8] Use techniques like weighing by difference from a sealed container.
- Solution Preparation: When dissolving, add the solid slowly to the solvent.
- Hygiene: Wash hands and forearms thoroughly with soap and water after handling and before leaving the laboratory.[4][16] Do not eat, drink, or smoke in the work area.[8][16]

Storage

- Container: Keep the container tightly closed in a dry and well-ventilated place.[4][8] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[17]
- Environment: Store in a cool place.[4] The compound is noted as hygroscopic; therefore, storage under an inert atmosphere (e.g., argon or nitrogen) is recommended to maintain product integrity and safety.[4][9]
- Incompatibilities: Segregate from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[4][9][11]

Emergency Procedures

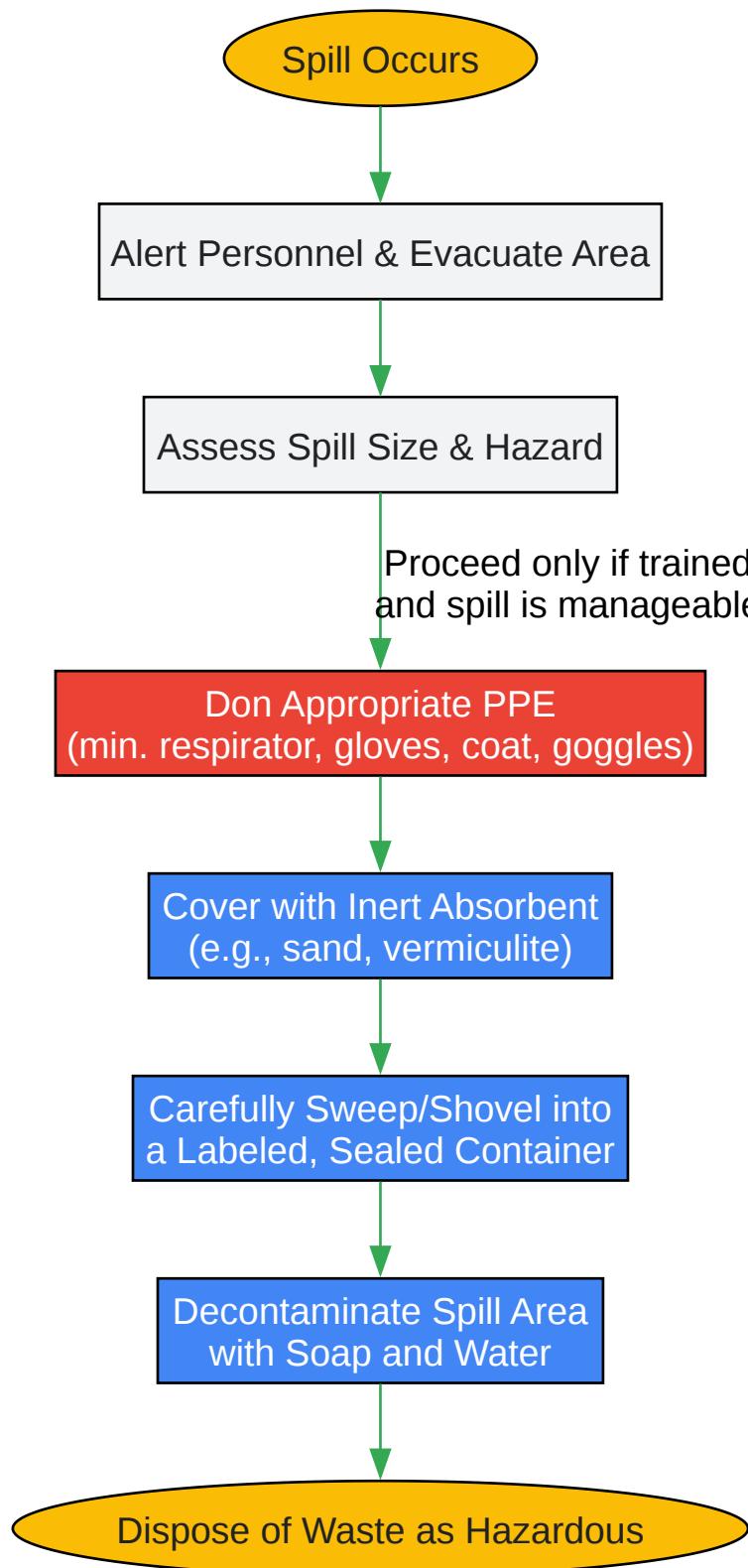
A well-defined emergency plan is critical. All personnel must be familiar with these procedures before working with the compound.

First Aid Measures

- General Advice: In all cases of exposure, consult a physician and provide them with the Safety Data Sheet.[4][8]
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[4][9]
- Skin Contact: Immediately remove all contaminated clothing.[8] Wash the affected area with plenty of soap and water for at least 15 minutes.[4][9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[4][15] Remove contact lenses if present and easy to do.[9] Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting.[9] Never give anything by mouth to an unconscious person.[4] Rinse the mouth with water and seek immediate medical attention.[4][9]

Accidental Release Measures (Spills)

The response to a spill must be swift and systematic to prevent secondary contamination and exposure.



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Caption: Workflow for a Solid Chemical Spill Response.

Key steps include evacuating personnel, wearing appropriate PPE, picking up the material without creating dust by sweeping or shoveling, and placing it into a suitable, closed container for disposal.[4] Prevent the spilled material from entering drains or waterways.[4][8]

Firefighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][11]
- **Specific Hazards:** Thermal decomposition can release hazardous gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), hydrogen chloride gas, and hydrogen fluoride.[4][9][11]
- **Protective Equipment:** Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[4][11][15]

Disposal Considerations

Waste generated from the use of **(4-Fluorobenzyl)hydrazine dihydrochloride** must be handled as hazardous waste.

- **Product:** Unused or surplus material should be offered to a licensed professional waste disposal company.[4] Chemical incineration equipped with an afterburner and scrubber is a recommended disposal method.[4]
- **Contaminated Packaging:** Dispose of contaminated packaging and materials (e.g., gloves, absorbent pads) as unused product in accordance with local, state, and federal regulations. [4][11] Do not mix with other waste.

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